

Clinical Development and Trial Outcomes

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Compound Focus: Samotolisib

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Samotolisib was investigated in multiple Phase I and II clinical trials for various advanced solid tumors. The following table outlines key clinical trials and their outcomes, which ultimately led to its discontinuation from oncology development.

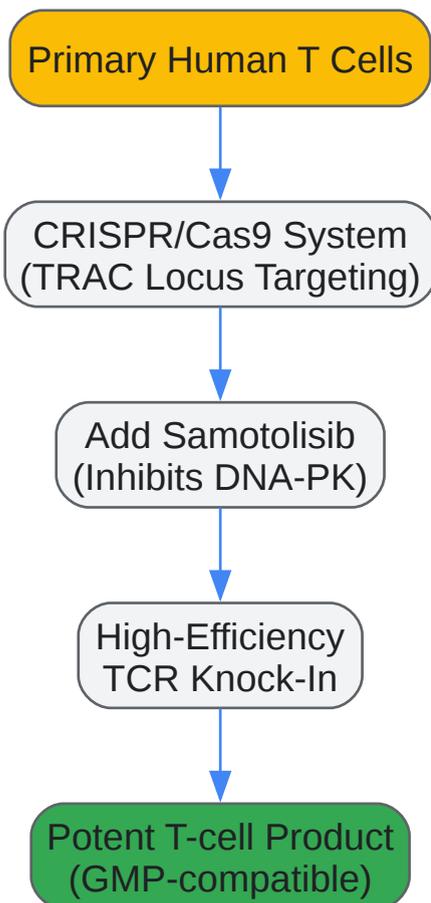
Indication	Phase	Status	Key Details / Outcomes
Advanced Solid Tumors [1]	Phase 1	Completed	Established dosing; found generally well-tolerated [1].
Metastatic Castration-Resistant Prostate Cancer [1]	Phase 2	Completed	Evaluated in combination with enzalutamide [1].
Recurrent Endometrial Cancer [2] [1]	Phase 2	Completed	Status completed as of March 2022 [2].
Metastatic Triple-Negative Breast Carcinoma [1]	Phase 2	Discontinued	Development stopped as of September 2019 [1].
Metastatic Non-Small Cell Lung Cancer [2] [1]	Phase 2	Discontinued	Development stopped as of July 2015 [1].
Pancreatic Cancer [2]	Phase 2	Discontinued	Development stopped [2].

Non-Oncological Research Application

Despite discontinuation in oncology, recent research has identified a promising application for **Samotolisib** in **cell therapy manufacturing**. A 2025 study found it can improve the efficiency of CRISPR/Cas9 gene editing [3].

- **Protocol Detail:** Researchers used **Samotolisib** to inhibit DNA-dependent protein kinase (DNA-PK), which significantly increased the knock-in efficiency of a tumor-specific T-cell receptor (TCR) into the TRAC locus of primary human T cells [3].
- **Advantage:** This process is Good Manufacturing Practice (GMP)-compatible. The use of **Samotolisib** did not negatively impact T-cell viability, phenotype, expansion, or antitumor function, enabling the generation of a potent T-cell product for clinical use [3].

The diagram below illustrates this experimental workflow.

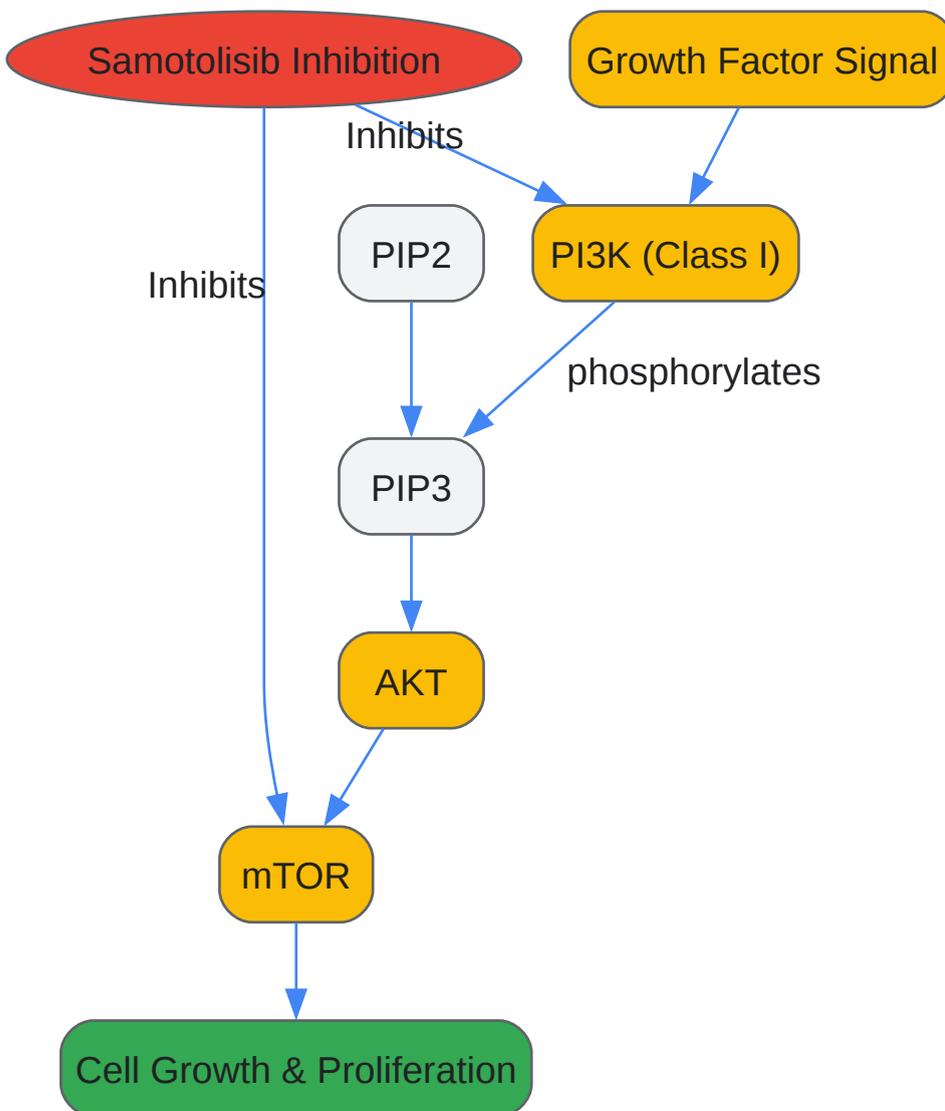


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Mechanism of Action and Pathway

Samotolisib acts as a dual inhibitor, simultaneously targeting key components in the PI3K/AKT/mTOR signaling pathway, which is crucial for cell growth, proliferation, and survival. This pathway is frequently dysregulated in cancer [4].

The flow diagram below summarizes the signaling pathway and **Samotolisib**'s role.



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Conclusion

In summary, while **Samotolisib** did not succeed as a conventional anticancer drug, its story continues. Its recent application in enhancing CRISPR-based cell therapy showcases how investigational compounds can find valuable, repurposed roles in advancing modern medicine [3].

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References

1. - Drug Targets, Indications, Patents - Synapse Samotolisib [synapse.patsnap.com]
2. - Eli Lilly and Company - AdisInsight Samotolisib [adisinsight.springer.com]
3. DNA-dependent protein kinase inhibitors PI-103 and ... [[sciencedirect.com](https://www.sciencedirect.com)]
4. Breast Cancer Treatments: Drugs Targeting the PI3K/AKT/ ... [[mdpi.com](https://www.mdpi.com)]

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